

role of 8A8 in inflammatory response

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Compound of Interest

Compound Name: 8A8

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An In-depth Technical Guide on the Role of S100A8/A9 (Calprotectin) in the Inflammatory Response

For Researchers, Scientists, and Drug Development Professionals

Introduction

Inflammation is a fundamental biological process in response to harmful stimuli, such as pathogens, damaged cells, or irritants. While essential for host defense and tissue repair, dysregulated inflammation can lead to chronic inflammatory diseases. A key player in the orchestration of the inflammatory response is the protein complex S100A8/A9, also known as calprotectin. This document provides a comprehensive overview of the role of S100A8/A9 in inflammation, detailing its signaling pathways, summarizing quantitative data from key studies, and outlining relevant experimental protocols. Although the query specified "**8A8**," the preponderance of scientific literature points to S100A8, often acting in concert with S100A9, as a central mediator in inflammation. It is plausible that "**8A8**" is a specific reference to S100A8 or a related research tool. This guide will focus on the functions of the S100A8 and S100A9 proteins, which form the heterodimeric complex calprotectin.

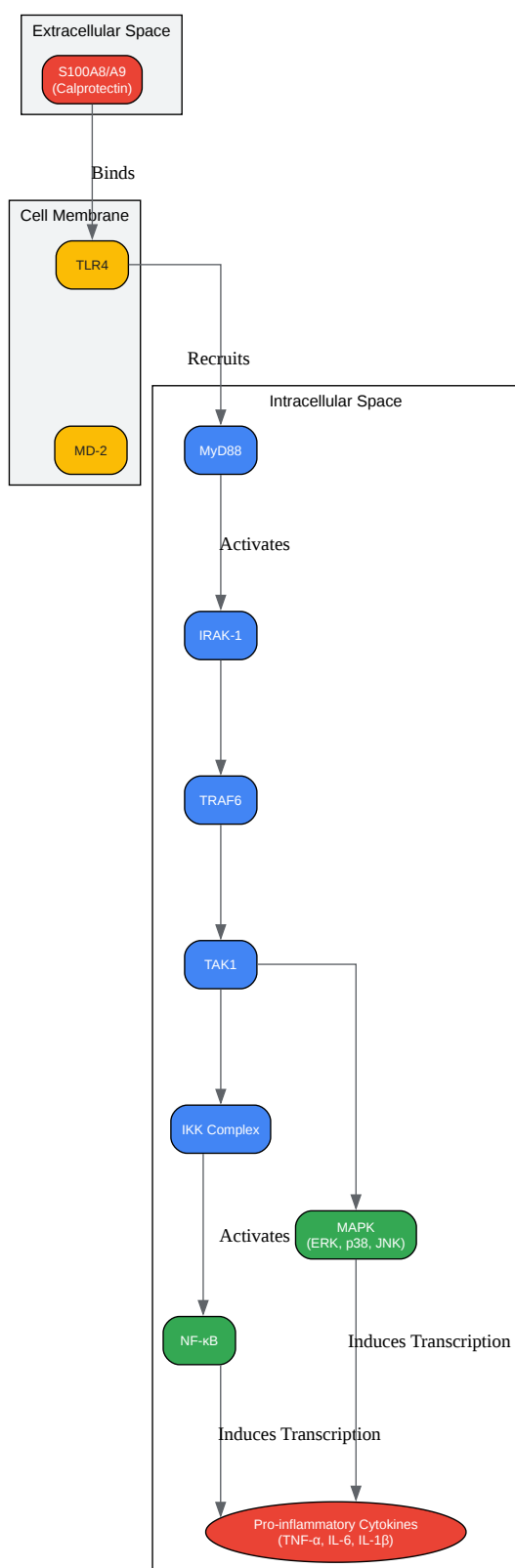
S100A8 and S100A9 are calcium-binding proteins predominantly expressed by myeloid cells, such as neutrophils and monocytes.[1][2] Upon cellular activation during infection or tissue injury, S100A8/A9 is released into the extracellular space where it functions as a damage-associated molecular pattern (DAMP) molecule.[3] It exerts its pro-inflammatory effects primarily through the activation of Toll-like receptor 4 (TLR4) and the Receptor for Advanced Glycation End products (RAGE).[1][3][4]

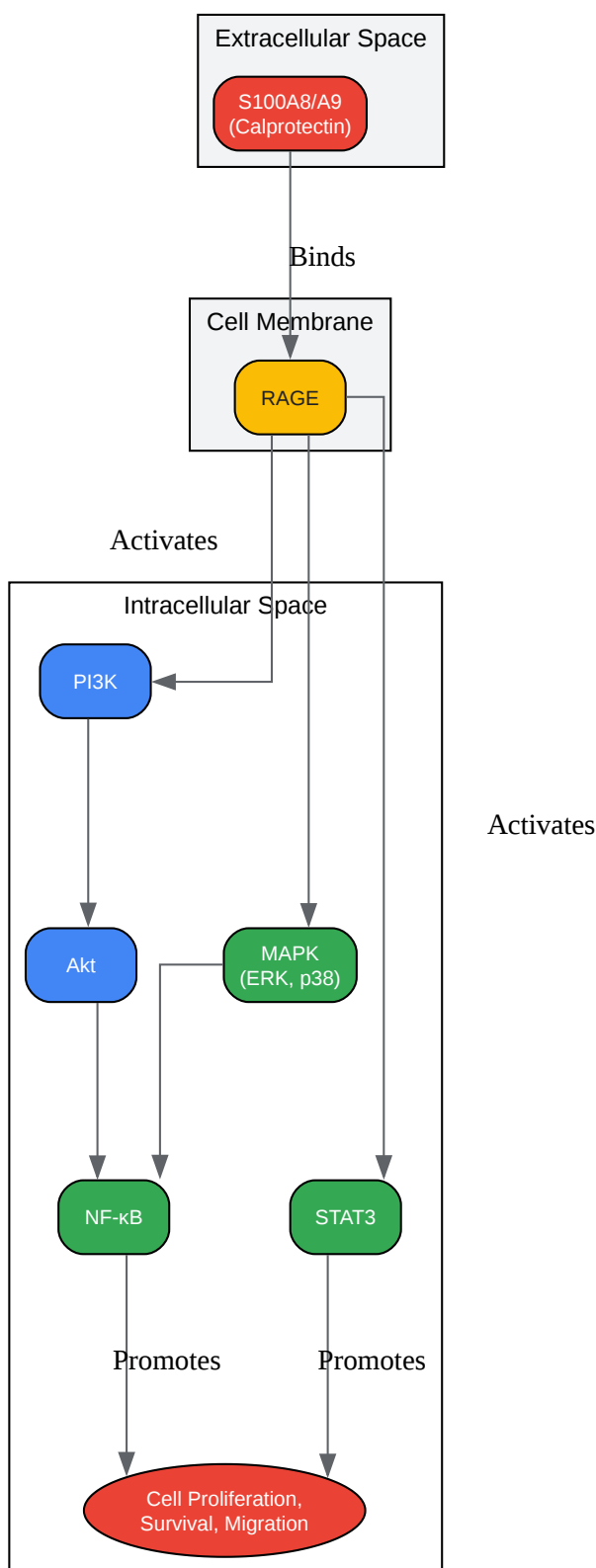
Core Signaling Pathways

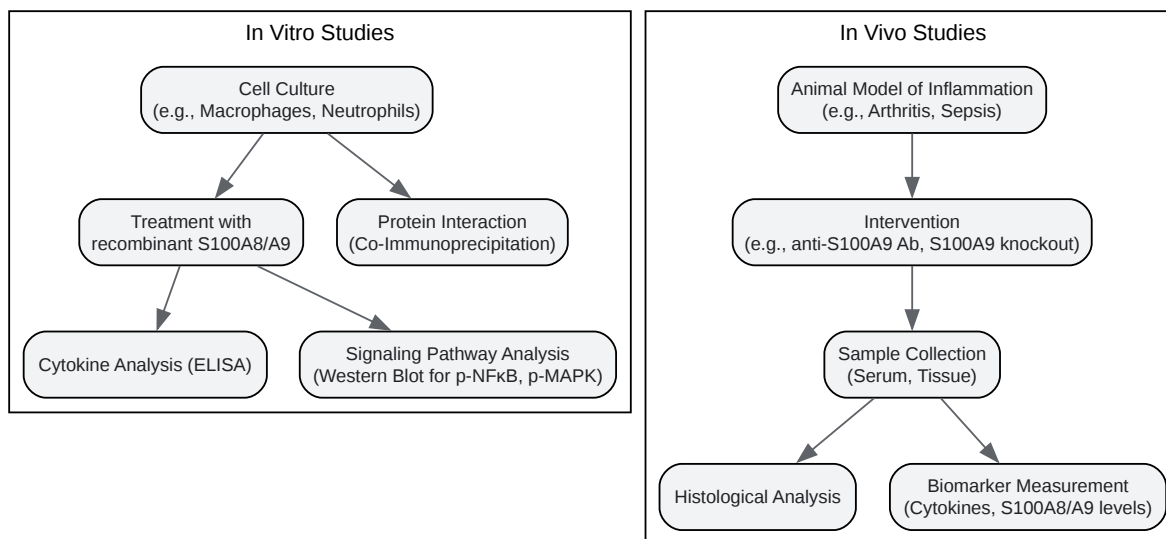
S100A8/A9-mediated inflammation is driven by the activation of key intracellular signaling cascades, leading to the production of pro-inflammatory cytokines and the recruitment of immune cells.

S100A8/A9-TLR4 Signaling Pathway

The interaction of S100A8/A9 with TLR4 is a critical step in amplifying the inflammatory response. This binding event initiates a signaling cascade that is central to the innate immune response.







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References

- 1. S100A8/A9 in Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. S100A8/A9 in Inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. clinmedjournals.org [clinmedjournals.org]
- 4. [S100A8 protein in inflammation] - PubMed [pubmed.ncbi.nlm.nih.gov]
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